

Introduction: The Significance of a Versatile β -Amino Ester

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Compound of Interest

Compound Name: Ethyl 3-(isopropylamino)propanoate

CAS No.: 16217-22-4

Cat. No.: B1280517

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Ethyl 3-(isopropylamino)propanoate, with CAS Registry Number 16217-22-4, is a secondary amine and an ethyl ester derivative of β -alanine. As a member of the β -amino ester class of compounds, it serves as a crucial building block in organic synthesis. These structures are of considerable interest in medicinal chemistry due to their prevalence in biologically active molecules and their utility as precursors to important pharmaceutical scaffolds, such as β -lactam antibiotics.[1][2][3][4]

The molecule's structure, featuring both a nucleophilic secondary amine and an electrophilic ester functional group, imparts a dual reactivity that makes it a valuable intermediate for creating more complex molecules.[5] Its applications span from the synthesis of agrochemicals, like the carbamate insecticide Benfuracarb, to its use as an intermediate in the development of novel pharmaceutical agents, including local anesthetics and cardiovascular drugs.[5][6] This guide aims to consolidate the technical knowledge surrounding this compound, providing a foundational resource for its effective utilization in research and development.

Physicochemical and Spectroscopic Profile

A thorough understanding of a compound's physical and chemical properties is fundamental to its application in experimental work. These parameters dictate appropriate handling, storage, and reaction conditions.

Physical and Chemical Properties

The key physicochemical data for **Ethyl 3-(isopropylamino)propanoate** are summarized below. This data is critical for predicting its behavior in various solvents and under different temperature and pressure conditions.

Property	Value	Source(s)
CAS Number	16217-22-4	[6][7]
Molecular Formula	C ₈ H ₁₇ NO ₂	[5][6]
Molecular Weight	159.23 g/mol	[5][6]
Appearance	Colorless transparent liquid	
Boiling Point	91-92 °C at 20 Torr	[6][7]
Density	0.919 ± 0.06 g/cm ³ (Predicted)	[6][7]
Solubility	Slightly soluble in water; soluble in chloroform, methanol, ethanol	[7]
pKa	9.55 ± 0.29 (Predicted)	[6]
Flash Point	80.6 ± 22.6 °C	[7]
Storage Conditions	2-8°C, under inert gas, sealed, dry, lightproof	[5][6][8]

Spectroscopic Data for Characterization

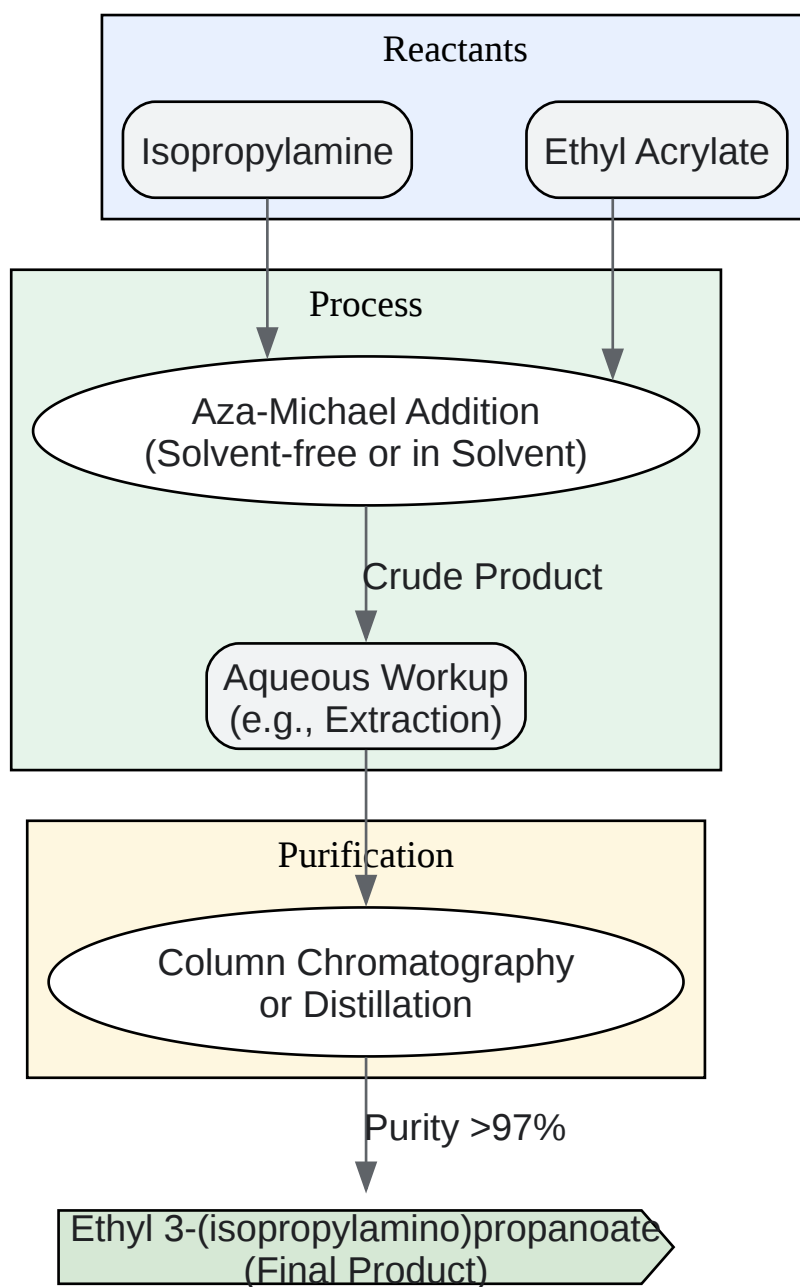
Structural verification is paramount. The following table outlines the characteristic spectroscopic data used to identify and confirm the purity of **Ethyl 3-(isopropylamino)propanoate**.

Technique	Characteristic Data	Source(s)
¹ H NMR (300 MHz, CDCl ₃)	δ (ppm): 0.98 (d, 6H), 1.24 (t, 3H), 2.38 (t, 2H), 2.75 (t, 2H), 2.99 (sept, 1H), 4.10 (q, 2H)	[9]
¹³ C NMR (CDCl ₃)	δ (ppm): 14.2, 20.6, 36.6, 41.1, 48.3, 60.0, 172.9	[9]
IR Spectroscopy	Key peaks corresponding to N-H, C-H, C=O (ester), and C-N stretches are expected.	[10][11][12]
Mass Spectrometry (EI)	Molecular Ion (M ⁺) peak at m/z 159, with fragmentation patterns corresponding to the loss of ethyl, ester, and isopropyl groups.	[10][13]

Synthesis and Purification: The Aza-Michael Addition

The most direct and common route for synthesizing **Ethyl 3-(isopropylamino)propanoate** is the aza-Michael addition (or conjugate addition) of isopropylamine to ethyl acrylate.[6] This reaction is a cornerstone of organic synthesis for forming carbon-nitrogen bonds and is highly valued for its atom economy.[1][14]

Synthesis Workflow Diagram



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Caption: Workflow for the synthesis and purification of **Ethyl 3-(isopropylamino)propanoate**.

Detailed Synthesis Protocol

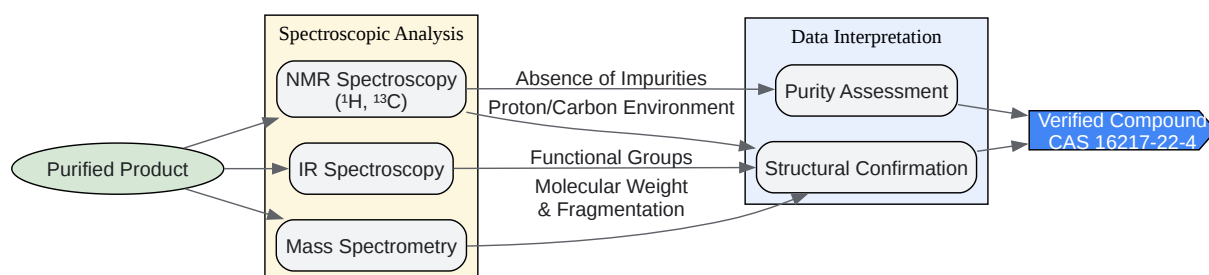
This protocol is adapted from a general procedure for aza-Michael additions promoted on a silica surface, which offers an environmentally friendlier, solvent-free option.[1][9]

- **Activation of Silica Gel (Optional but Recommended):** Heat silica gel (e.g., 10g, TLC grade HF₂₅₄) at 120-130°C for 10 minutes under vacuum (0.5 mm Hg). Cool under a nitrogen atmosphere. This activation step removes adsorbed water, which can interfere with the reaction.
- **Reaction Setup:** To a round-bottom flask containing the activated silica (1g), add isopropylamine (2 mmol) followed by ethyl acrylate (5 mmol). The use of excess alkene helps to drive the reaction to completion.
- **Reaction Execution:** Stir the mixture at room temperature. The reaction progress can be monitored by Thin Layer Chromatography (TLC) until the starting amine is consumed. The reaction is typically complete within several hours.
- **Product Isolation (Workup):**
 - Add methanol to the reaction mixture to dissolve the product off the silica surface.
 - Filter the silica gel and wash it with additional methanol.
 - Combine the filtrates and concentrate them under reduced pressure using a rotary evaporator to yield the crude product.
- **Purification:**
 - **Chromatography:** For high purity, the crude oil can be purified by column chromatography on silica gel, eluting with a gradient of ethyl acetate in a non-polar solvent like petroleum ether or hexanes.[9]
 - **Distillation:** Alternatively, for larger scales, the product can be purified by vacuum distillation, collecting the fraction at 91-92 °C and 20 Torr.[6][7]

Causality Insight: The silica surface acts as a mild Lewis acid, activating the ethyl acrylate electrophile and facilitating the nucleophilic attack by the isopropylamine. This avoids the need for strong acid or base catalysts, which can lead to side reactions and more complex workup procedures.[1]

Analytical Characterization Workflow

Confirming the identity and purity of the synthesized product is a critical, self-validating step in any chemical synthesis. A multi-technique approach ensures the highest level of confidence.



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Caption: A logical workflow for the analytical validation of synthesized **Ethyl 3-(isopropylamino)propanoate**.

Applications in Research and Drug Development

The utility of **Ethyl 3-(isopropylamino)propanoate** stems from its identity as a β -amino ester, a class of compounds with significant roles in biochemistry and medicinal chemistry.[3][4]

- **Pharmaceutical Intermediate:** The amine and ester functionalities allow for straightforward chemical modifications. It is used as a precursor in the synthesis of various pharmaceutical agents, with reported applications in developing local anesthetics and cardiovascular drugs. [5] The β -amino acid backbone is a key structural motif in many biologically active peptides and small-molecule pharmaceuticals, often conferring increased potency and stability against enzymatic degradation.[3][4]
- **Agrochemical Synthesis:** It is a known intermediate in the production of Benfuracarb, a carbamate insecticide and nematicide. This highlights its industrial relevance beyond the pharmaceutical sector.

- **Poly(β -amino ester) (PBAE) Research:** While not a direct monomer, its structure is representative of the building blocks used to create PBAEs. PBAEs are a class of biodegradable and pH-responsive polymers extensively researched for drug and gene delivery applications.^{[15][16]} The tertiary amines within the polymer backbone become protonated at lower pH (e.g., in endosomes), facilitating endosomal escape—a critical step for delivering therapeutic payloads into the cell cytoplasm.^[16] Understanding the chemistry of simple β -amino esters like this one provides foundational knowledge for this advanced polymer research.
- **Proteomics Research:** The compound has been noted as a product for proteomics research, though specific applications are less detailed in readily available literature.^[17] It may be used in derivatization or as a synthetic building block for creating probes or affinity ligands.

Safety, Handling, and Storage

As with any chemical reagent, proper safety protocols are essential. The following information is synthesized from available Safety Data Sheets (SDS).

- **Hazard Identification:**
 - Harmful if swallowed (Acute toxicity, oral, Category 4).^[18]
 - Causes skin irritation (Category 2).^[18]
 - Causes serious eye irritation (Category 2A).^[18]
 - May cause respiratory irritation (Specific target organ toxicity, single exposure, Category 3).^[18]
 - Some sources also list it as a highly flammable liquid and vapor (H225).
- **Precautionary Measures:**
 - **Handling:** Use in a well-ventilated area or fume hood. Avoid breathing vapors or mist. Avoid contact with skin, eyes, and clothing. Wear appropriate personal protective equipment (PPE), including safety glasses, chemical-resistant gloves, and a lab coat.^[18]
^[19]

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[19] Recommended storage is between 2-8°C under an inert atmosphere to maintain stability. [5][6] Keep away from heat, sparks, and open flames.
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations. Do not allow the product to enter drains.[18]

Conclusion

Ethyl 3-(isopropylamino)propanoate is a functionally rich and synthetically accessible β -amino ester. Its value as a chemical intermediate is well-established, primarily through its application in the synthesis of agrochemicals and its potential as a building block for diverse pharmaceutical agents. The straightforward aza-Michael addition synthesis makes it readily available for research and development. For scientists and professionals in drug discovery and chemical synthesis, a comprehensive understanding of its properties, synthesis, and handling is key to unlocking its full potential as a versatile tool for chemical innovation.

References

- SYNLETT. (2004). Synthesis of β -Amino Esters via Aza-Michael Addition of Amines to Alkenes Promoted on Silica: A Useful and Recyclable Surface. [\[Link\]](#)
- Vicario, J. L., Badía, D., & Carrillo, L. (2004). Asymmetric Synthesis of β -Amino Esters by Aza-Michael Reaction of α,β -Unsaturated Amides Using (S,S)-(+)-Pseudoephedrine as Chiral Auxiliary. *The Journal of Organic Chemistry*, 69(7), 2588–2590. [\[Link\]](#)
- BIOSYNCE. (n.d.). **Ethyl 3-(isopropylamino)propanoate** CAS 16217-22-4. [\[Link\]](#)
- PubMed. (2004). Asymmetric synthesis of beta-amino esters by aza-Michael reaction of alpha,beta-unsaturated amides using (S,S)-(+)-pseudoephedrine as chiral auxiliary. [\[Link\]](#)
- Fengle Chemical. (n.d.). Exploring **Ethyl 3-(isopropylamino)propanoate**: Properties and Applications. [\[Link\]](#)
- MDPI. (2018). Continuous-Flow Synthesis of β -Amino Acid Esters by Lipase-Catalyzed Michael Addition of Aromatic Amines. *Molecules*, 23(7), 1779. [\[Link\]](#)

- PubMed. (1999). Chemical process synthesis of beta-amino acids and esters. [[Link](#)]
- Angene Chemical. (2021). Safety Data Sheet - **Ethyl 3-(isopropylamino)propanoate**. [[Link](#)]
- MySkinRecipes. (n.d.). **Ethyl 3-(isopropylamino)propanoate**. [[Link](#)]
- ResearchGate. (2017). β -Amino Acids: Role in Human Biology and Medicinal Chemistry - A Review. [[Link](#)]
- Hilaris Publisher. (2017). β -Amino Acids: Role in Human Biology and Medicinal Chemistry - A Review. [[Link](#)]
- University of Groningen Research Portal. (2019). Poly(beta-Amino Esters): Synthesis, Formulations, and Their Biomedical Applications. [[Link](#)]
- PubMed Central (PMC). (n.d.). Poly(beta-amino esters): applications in immunology. [[Link](#)]
- The Royal Society of Chemistry. (2014). Supplementary Information - Green Chemistry. [[Link](#)]
- Google Patents. (n.d.). CN104910066A - Ethyl 3-(pyridin-2-ylamino)
- NINGBO INNO PHARMCHEM CO.,LTD. (n.d.). Ethyl 3-(benzylamino)propanoate: A Versatile Intermediate for Chemical Innovation. [[Link](#)]
- Google Patents. (n.d.). Preparation method for ethyl 3-(pyridin-2-ylamino)
- PubMed. (2011). Short synthesis of ethyl 3-(3-aminophenyl)propanoate. [[Link](#)]
- Patsnap Eureka. (2025). Ethyl Propanoate in Organic Acid Production: Process Improvements. [[Link](#)]
- Organic Syntheses. (n.d.). ethyl 3,3-diethoxypropanoate. [[Link](#)]
- ResearchGate. (n.d.). IR spectra of ethyl propanoate. [[Link](#)]
- WeReports. (2025). 3 Isopropylamino Propionic Acid Ethyl Ester Cas 16217 22 4 Market. [[Link](#)]

- WebMO. (n.d.). CHEM 344/345 – Spectroscopy and Spectrometry in Organic Chemistry. [\[Link\]](#)
- Patsnap Eureka. (2025). Spectroscopic Analysis of Ethyl Propanoate Molecular Interactions. [\[Link\]](#)
- ResearchGate. (2025). Short Synthesis of Ethyl 3-(3-Aminophenyl)propanoate (V). [\[Link\]](#)
- ERIC. (2023). Spectroscopy Data for Undergraduate Teaching. [\[Link\]](#)
- PubChem. (n.d.). Ethyl 3-(diethylamino)propionate. [\[Link\]](#)
- Patsnap Eureka. (2025). Ethyl Propanoate as an Eco-Friendly Paint Solvent. [\[Link\]](#)
- Patsnap Eureka. (2025). Ethyl Propanoate: Mechanism in Esterification Process Optimization. [\[Link\]](#)
- YouTube. (2019). mechanism of ester hydrolysis. [\[Link\]](#)
- Cenmed. (n.d.). **Ethyl 3-(isopropylamino)propanoate**. [\[Link\]](#)
- YouTube. (2015). Make Ethyl Propionate by Fischer Esterification. [\[Link\]](#)
- PubChem. (n.d.). Ethyl 3-(methylamino)propanoate. [\[Link\]](#)
- Google Patents. (n.d.).

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Sources

- 1. Thieme E-Journals - Synlett / Abstract [\[thieme-connect.com\]](https://thieme-connect.com)
- 2. Chemical process synthesis of beta-amino acids and esters - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)

- [3. researchgate.net \[researchgate.net\]](#)
- [4. hilarispublisher.com \[hilarispublisher.com\]](#)
- [5. Ethyl 3-\(isopropylamino\)propanoate \[myskinrecipes.com\]](#)
- [6. Ethyl 3-\(isopropylamino\)propanoate | 16217-22-4 \[chemicalbook.com\]](#)
- [7. biosynce.com \[biosynce.com\]](#)
- [8. 16217-22-4|Ethyl 3-\(isopropylamino\)propanoate|BLD Pharm \[bldpharm.com\]](#)
- [9. Thieme E-Journals - Synlett / Abstract \[thieme-connect.com\]](#)
- [10. rsc.org \[rsc.org\]](#)
- [11. researchgate.net \[researchgate.net\]](#)
- [12. Spectroscopic Analysis of Ethyl Propanoate Molecular Interactions \[eureka.patsnap.com\]](#)
- [13. www2.chem.wisc.edu \[www2.chem.wisc.edu\]](#)
- [14. pubs.acs.org \[pubs.acs.org\]](#)
- [15. research.rug.nl \[research.rug.nl\]](#)
- [16. Poly\(beta-amino esters\): applications in immunology - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [17. scbt.com \[scbt.com\]](#)
- [18. angenechemical.com \[angenechemical.com\]](#)
- [19. tcichemicals.com \[tcichemicals.com\]](#)
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